

Application Notes and Protocols: Aluminum Sulfate in Fire-Extinguishing Foams

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *Aluminum sulfate hydrate*

Cat. No.: *B1260447*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of aluminum sulfate in traditional chemical fire-extinguishing foams. The information compiled is based on historical and contemporary data to facilitate understanding and further research into foam-based extinguishing agents.

Introduction

Aluminum sulfate is a key component in a class of fire-extinguishing agents known as chemical foams. Historically, these foams were among the first developed for combating liquid fuel fires. The fundamental principle of their operation is a chemical reaction *in situ* that generates a foam blanket, effectively smothering the fire. This is achieved by separating the fuel from the oxygen supply and providing a cooling effect.^{[1][2]} While largely superseded in many applications by modern synthetic foams like Aqueous Film-Forming Foam (AFFF), the study of chemical foams provides valuable insights into the fundamental principles of fire suppression by foam.^[1]

Mechanism of Action

The fire-extinguishing action of aluminum sulfate-based foams is primarily driven by a chemical reaction between an acidic aluminum sulfate solution and a basic sodium bicarbonate solution.^{[2][3]} When these two solutions are mixed, a large volume of carbon dioxide gas is rapidly produced.^{[2][3]}

The overall chemical reaction is as follows:



This reaction generates carbon dioxide gas, which is then trapped in a liquid solution containing a foam stabilizer to form a persistent foam blanket.[\[1\]](#) The foam acts to extinguish the fire through:

- Smothering: The foam blanket creates a physical barrier, preventing flammable vapors from reaching the air and oxygen from reaching the fuel surface.[\[1\]](#)[\[2\]](#)
- Cooling: The water contained within the foam bubbles absorbs heat from the fuel surface.[\[2\]](#)
- Inerting: The release of non-combustible carbon dioxide gas helps to dilute the concentration of flammable gases.

Formulation

A typical chemical foam extinguisher contains two separate solutions that are mixed upon activation.

- "A" Solution (Acidic): An aqueous solution of aluminum sulfate ($\text{Al}_2(\text{SO}_4)_3$).
- "B" Solution (Basic): An aqueous solution of sodium bicarbonate (NaHCO_3) containing a foam stabilizer.

Foam Stabilizers:

The stability of the foam blanket is crucial for its effectiveness. Without a stabilizing agent, the gas bubbles would quickly coalesce and rupture. Historically, natural surfactants were commonly used as foam stabilizers.[\[1\]](#)[\[4\]](#)

- Saponins: These are glycosidic compounds found in many plants, such as licorice root (*Glycyrrhiza glabra*).[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) They are known for their ability to reduce surface tension and create stable foams.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Proteins: Materials such as dried blood or glue have also been used to stabilize the foam.[\[4\]](#)

The choice and concentration of the stabilizer significantly impact the foam's properties, such as its expansion ratio and drainage time.

Quantitative Performance Data

Quantitative data for historical chemical foams is not as extensively documented as for modern synthetic foams. However, based on available information, the following table summarizes typical performance characteristics. For comparison, data for a modern AFFF is also included.

Parameter	Chemical Foam (Aluminum Sulfate-based)	Modern AFFF (6%)
Expansion Ratio	7:1 to 10:1	6:1 to 12:1
25% Drainage Time	Data not readily available; generally lower than modern foams.	Approximately 2.5 to 4.6 minutes
Extinguishment Time (Gasoline)	Up to 1 minute for a 10 m ² fire	Less than 1 minute for a 10 m ² fire
Extinguishment Time (Diesel)	Up to 1 minute for a 10 m ² fire	Less than 1 minute for a 10 m ² fire

Note: Performance can vary based on the specific formulation, equipment, and fire scenario.

Experimental Protocols

The following are generalized protocols for evaluating the performance of fire-extinguishing foams, adapted for the context of aluminum sulfate-based chemical foams. These are based on principles outlined in standards such as NFPA 11 and UL 162, which are primarily for modern foams.

5.1. Protocol for Determining Foam Expansion Ratio and Drainage Time

Objective: To measure the volume of foam produced from a given volume of foam solution (expansion ratio) and the rate at which the liquid drains from the foam (drainage time).

Materials:

- Aluminum sulfate solution
- Sodium bicarbonate solution with stabilizer
- Two graduated cylinders (100 mL)
- A larger collection cylinder or vessel of known volume (e.g., 1000 mL)
- Stopwatch
- Balance

Procedure:

- Prepare the "A" and "B" solutions according to the desired formulation.
- Simultaneously pour equal volumes of the "A" and "B" solutions into the collection vessel.
The chemical reaction will immediately generate foam.
- Allow the foam to expand fully.
- Once the foam generation has ceased, level the top of the foam in the collection vessel and record the total volume of the foam produced.
- Calculate the Expansion Ratio:
 - Expansion Ratio = (Total Volume of Foam) / (Total Volume of "A" and "B" solutions used)
- Immediately after measuring the foam volume, begin collecting the liquid that drains from the foam into a separate, pre-weighed graduated cylinder.
- Record the time it takes for 25% of the initial liquid volume to drain from the foam. This is the 25% Drainage Time.

5.2. Protocol for Small-Scale Fire Extinguishment Test

Objective: To evaluate the effectiveness of the foam in extinguishing a controlled liquid hydrocarbon fire.

Materials:

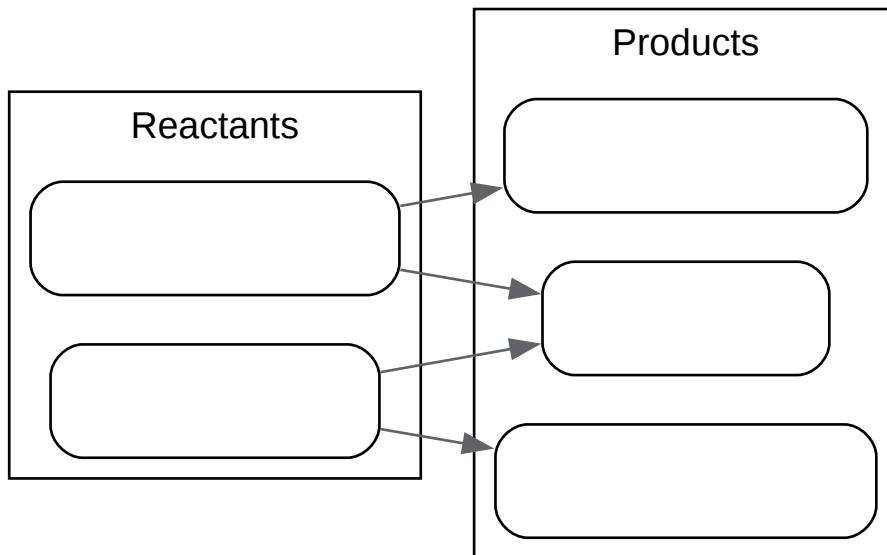
- Prepared "A" and "B" foam solutions
- A fire-resistant pan (e.g., steel, with a surface area of approximately 0.5 m²)
- A hydrocarbon fuel (e.g., heptane or gasoline)
- A method for safely igniting the fuel
- A foam application device that allows for the mixing of the two solutions upon discharge
- Stopwatch
- Personal protective equipment (PPE)

Procedure:

- Place the fire pan in a safe, well-ventilated area, away from other flammable materials.
- Add a measured amount of fuel to the pan to create a shallow layer.
- Safely ignite the fuel and allow it to pre-burn for a specified time (e.g., 30 seconds) to allow the fire to establish.
- Activate the foam application device, ensuring the "A" and "B" solutions mix, and apply the foam to the fire.
- Start the stopwatch as soon as foam application begins.
- Apply the foam until the fire is completely extinguished.
- Record the Extinguishment Time.
- Observe the foam blanket for a set period after extinguishment (e.g., 5 minutes) to check for re-ignition.

Visualizations

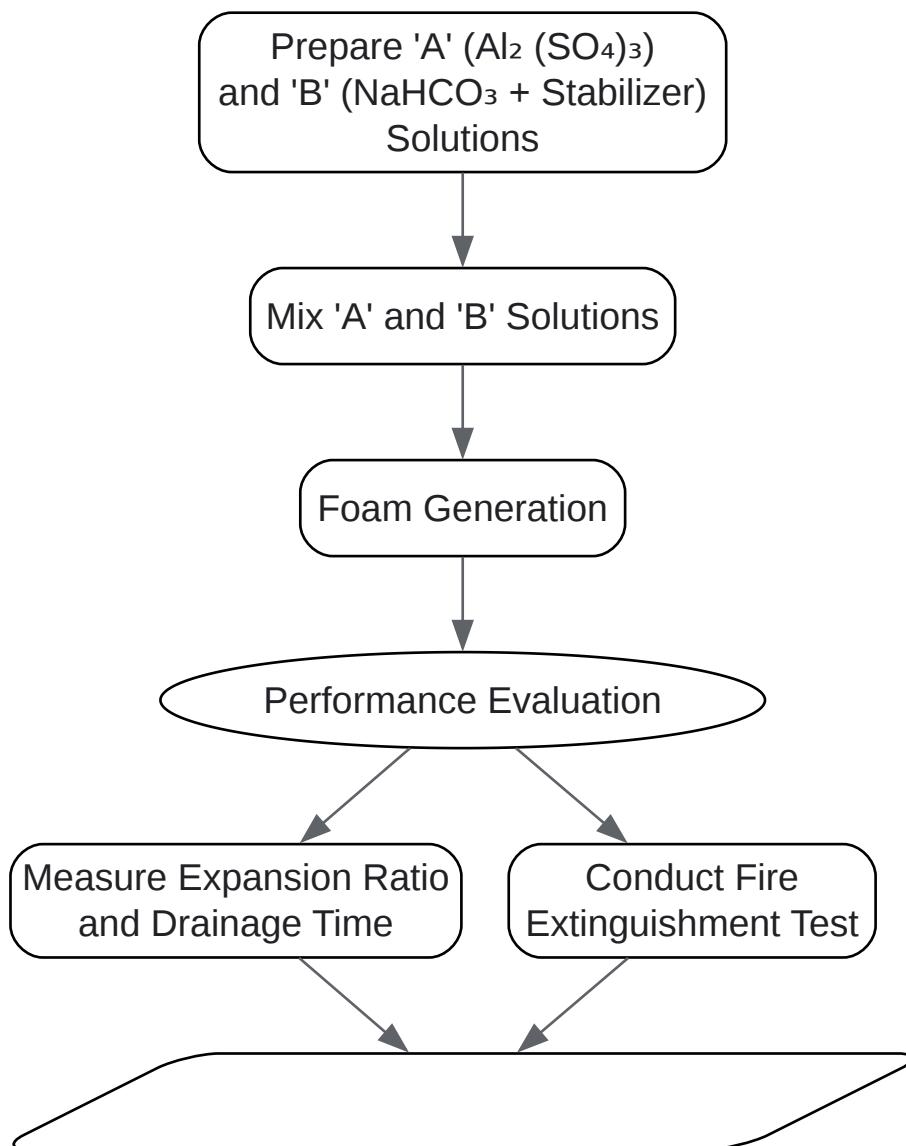
6.1. Chemical Reaction Pathway



[Click to download full resolution via product page](#)

Caption: Chemical reaction pathway for foam generation.

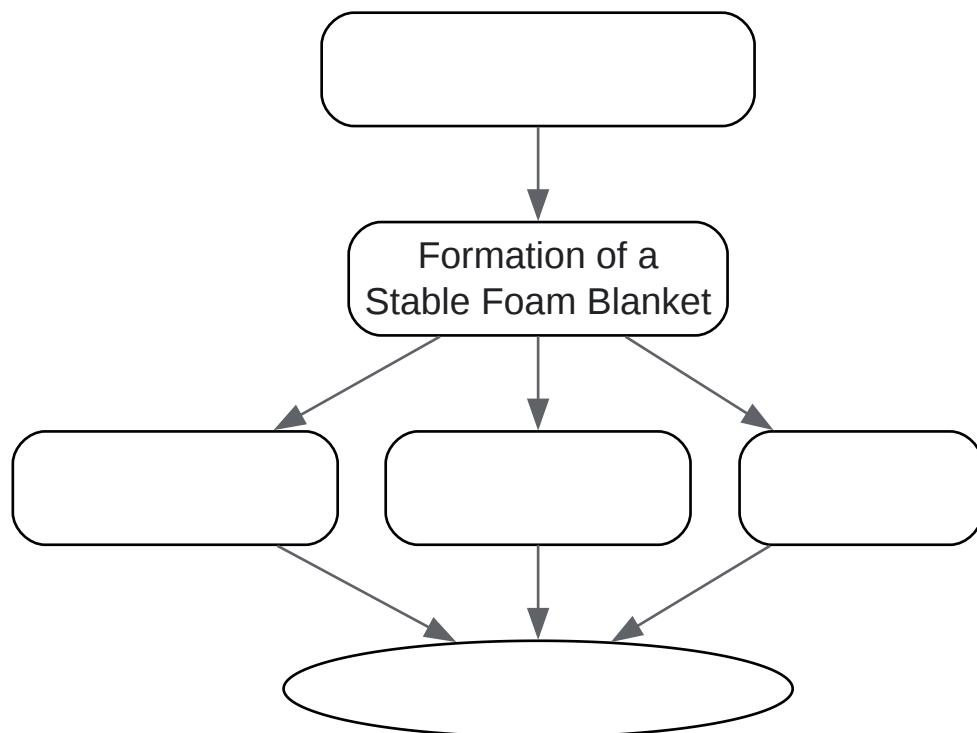
6.2. Experimental Workflow for Foam Performance Evaluation



[Click to download full resolution via product page](#)

Caption: Workflow for evaluating foam performance.

6.3. Logical Relationship of Fire Suppression Mechanism



[Click to download full resolution via product page](#)

Caption: Fire suppression mechanism of chemical foam.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Firefighting foam - Wikipedia [en.wikipedia.org]
- 2. Foam fire extinguishing agent manufacturers introduce the principle of synthetic foam fire extinguisher-Jiangsu Suolong Fire Science And Technology Co., Ltd. [en.suolong.com]
- 3. fluorined-chemicals.com [fluorined-chemicals.com]
- 4. Foam stabilizer | chemical compound | Britannica [britannica.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]

- 7. Dynamic interfacial properties and foam behavior of licorice root extract solutions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. eufoam2022.ikifp.edu.pl [eufoam2022.ikifp.edu.pl]
- To cite this document: BenchChem. [Application Notes and Protocols: Aluminum Sulfate in Fire-Extinguishing Foams]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260447#use-of-aluminum-sulfate-in-fire-extinguishing-foams]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com